

# In-Depth Technical Guide: Potassium Carbonate-<sup>13</sup>C (CAS No. 122570-45-0)

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## Compound of Interest

Compound Name: Potassium carbonate-<sup>13</sup>C

Cat. No.: B038563

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## Executive Summary

This technical guide provides comprehensive information on Potassium Carbonate-<sup>13</sup>C (CAS No. 122570-45-0), a stable isotope-labeled compound. It is the <sup>13</sup>C-labeled version of potassium carbonate. This document details its chemical and physical properties, applications in research, and provides an example of its use in experimental protocols. Due to its nature as a simple inorganic salt, this guide focuses on its utility as a research tool rather than on pharmacological effects.

## Chemical Identification and Properties

Potassium Carbonate-<sup>13</sup>C is a white, solid, inorganic compound. The presence of the stable isotope <sup>13</sup>C makes it a valuable tracer for a variety of scientific studies, particularly in metabolic research and organic synthesis.<sup>[1][2]</sup>

Table 1: Chemical Identification

Identifier	Value
CAS Number	122570-45-0
Chemical Name	dipotassium;oxo(1- <sup>13</sup> C)methanediolate[3]
Synonyms	Potassium carbonate- <sup>13</sup> C, Carbonic- <sup>13</sup> C acid, dipotassium salt
Molecular Formula	K <sub>2</sub> <sup>13</sup> CO <sub>3</sub>
InChI	1S/CH2O3.2K/c2-1(3)4;;/h(H2,2,3,4);;/q;2*+1/p-2/i1+1;;
InChI Key	BWHMMNNQKKPAPP-GOCMCNPZSA-L
SMILES	[K+].[K+].[O-]--INVALID-LINK---O

Table 2: Physicochemical Properties of Potassium Carbonate-<sup>13</sup>C vs. Natural Abundance Potassium Carbonate

Property	Potassium Carbonate- <sup>13</sup> C (CAS 122570-45-0)	Potassium Carbonate (CAS 584-08-7)
Molecular Weight	139.20 g/mol	138.205 g/mol [4]
Appearance	White solid[4][5]	White, hygroscopic solid[4]
Melting Point	891 °C (decomposes)[1][6]	891 °C (decomposes)[4][5]
Solubility in Water	Soluble[4]	110.3 g/100 mL (20 °C)[4]
Solubility in Organic Solvents	Insoluble in ethanol[7]	Insoluble in alcohol and acetone[4]
Isotopic Purity	Typically ≥98 atom % <sup>13</sup> C	Natural abundance

## Applications in Research and Development

The primary utility of Potassium Carbonate-<sup>13</sup>C lies in its application as a stable isotope tracer. Stable heavy isotopes of elements like carbon are incorporated into molecules to serve as tracers for quantification and pathway analysis in drug development and metabolic research.[1]

## Metabolic Studies and Flux Analysis

Potassium Carbonate- $^{13}\text{C}$  can serve as a source of labeled carbon dioxide or bicarbonate in metabolic studies.  $[^{13}\text{C}]$ bicarbonate is used to estimate  $\text{CO}_2$  production rates and study metabolic fates of substrates.[8] In  $^{13}\text{C}$  metabolic flux analysis (MFA), cells are cultured with a  $^{13}\text{C}$ -labeled substrate. The incorporation of  $^{13}\text{C}$  into downstream metabolites is then measured by mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy to elucidate metabolic pathway activities.[9]

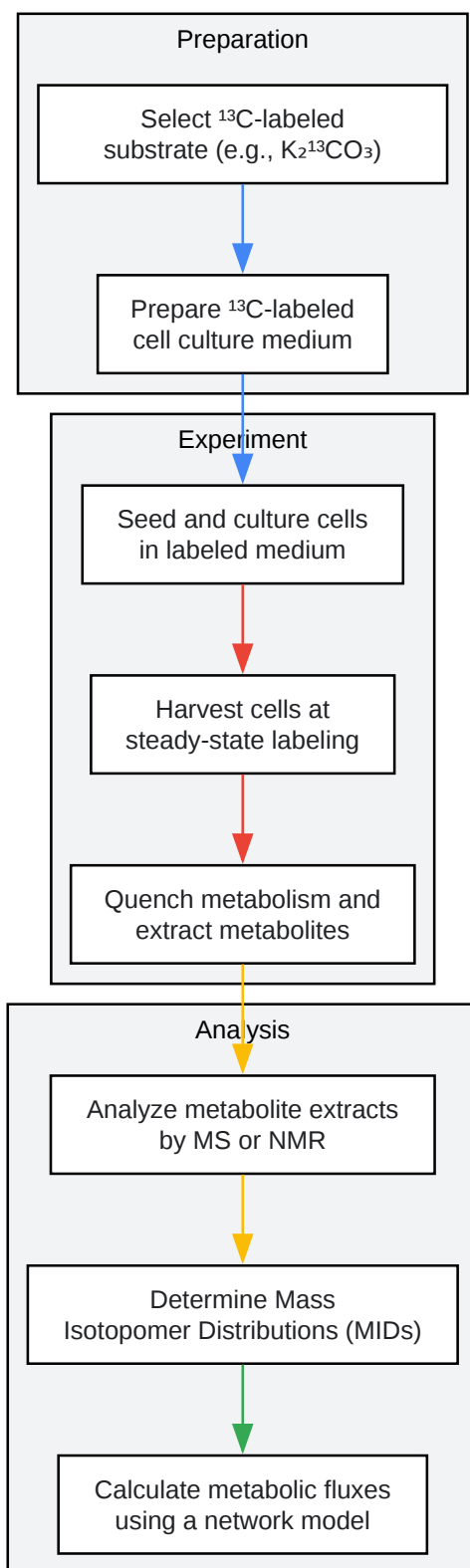
## Organic Synthesis

In organic synthesis, Potassium Carbonate- $^{13}\text{C}$  can be used as a labeled reagent to introduce a  $^{13}\text{C}$  atom at a specific position in a molecule. This allows for precise monitoring of reaction mechanisms and product formation without the risks associated with radioactive isotopes.[2] Unlabeled potassium carbonate is widely used as a base in various organic reactions, including alkylations, arylations, and metal-catalyzed coupling reactions.[10] The labeled counterpart can be used in mechanistic studies of these reactions.

## Experimental Protocols

### General Workflow for $^{13}\text{C}$ Labeling Studies

The following diagram illustrates a typical workflow for a  $^{13}\text{C}$  labeling experiment in cell culture, a common application for labeled compounds like Potassium Carbonate- $^{13}\text{C}$ .



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